

TPGME flame lift-off length measurement

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Compound Focus: Tripropylene glycol monopropyl ether

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Introduction to Flame Lift-Off Length

Flame Lift-Off Length (FLoL) is the distance from the fuel injector to where a stable diffusion flame stabilizes. It is a critical parameter in diesel engine combustion because a longer FLoL allows more air to entrain into the fuel jet upstream of the flame, creating a leaner fuel-air mixture in the jet core that significantly reduces soot formation [1].

Research into oxygenated fuels like **Tripropylene Glycol Monomethyl Ether (TPGME)** is particularly valuable. While not all studies directly test TPGME, they establish that oxygenated fuels with lower cetane numbers (CN) produce longer ignition delays and FLoL, promoting a more premixed combustion phase that concurrently reduces soot and nitrogen oxide (NO_x) emissions [1]. This makes understanding FLoL measurement essential for developing cleaner-burning, tailored fuels.

Experimental Protocol: Measuring FLoL with OH Chemiluminescence

The established method for measuring FLoL in heavy-duty diesel engines involves detecting the chemiluminescence from excited-state hydroxyl radicals (OH*) [2]. The following protocol is adapted from standard practices used in optically accessible engines and constant-volume vessels.

Equipment and Setup

- **Engine or Combustion Vessel:** An optically accessible, direct-injection (DI), heavy-duty diesel engine or a constant-volume combustion vessel capable of simulating engine-relevant conditions (high pressure and temperature) [1].
- **Fuel Injection System:** A common-rail fuel injection system capable of high injection pressures (e.g., 1500 bar) [2].
- **Imaging System:**
 - **Camera:** An intensified Charge-Coupled Device (ICCD) camera or a high-speed camera with appropriate gating capabilities.
 - **Lens:** A UV-capable lens.
 - **Filter:** A 310 nm band-pass filter (with a typical Full Width at Half Maximum of 10 nm) to isolate OH* chemiluminescence from broadband soot luminosity [2].
- **Data Acquisition System:** Synchronized with the engine's injection timing.

Procedure

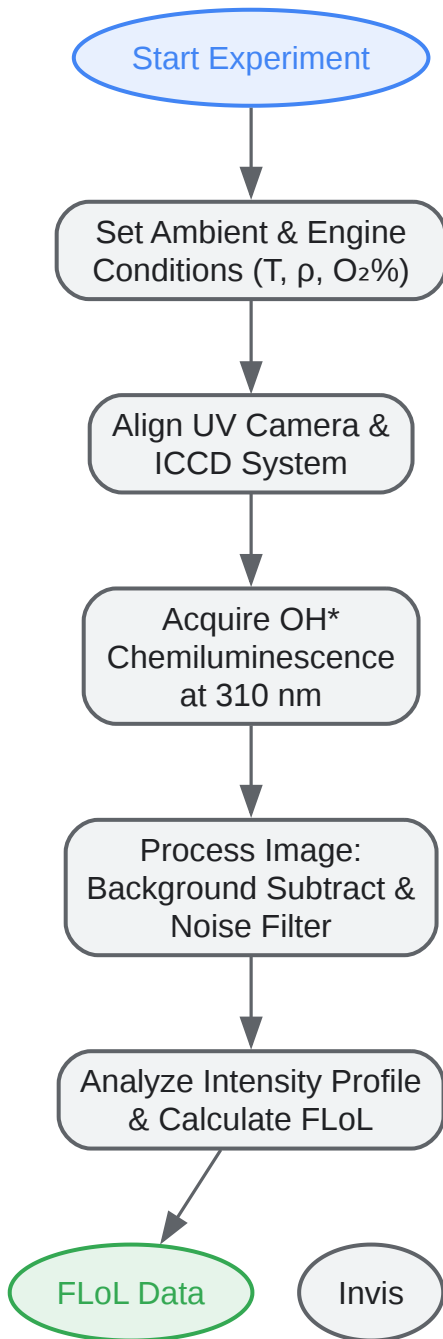
- **Condition Setting:** Set the desired ambient conditions in the vessel (temperature, density, and oxygen concentration) or the engine (load, speed, and exhaust gas recirculation rate). For EGR studies, an oxygen concentration of 15% is typical [1].
- **Camera Alignment:** Align the camera to capture a side view of the fuel jet, ensuring the injector nozzle and the expected flame region are within the field of view.
- **Image Acquisition:**
 - For time-averaged measurement, trigger the camera after autoignition is complete and the fuel jet tip has entered the field of view. Stop acquisition before the end of injection. Acquire multiple images for statistical reliability [2].
 - For high-speed visualization, record a movie of the chemiluminescence throughout the combustion event to observe the stabilization and any fluctuations of the flame [2].
- **Image Processing:**
 - Correct the raw images for background intensity and camera noise [1].
 - Apply a median filter (e.g., 3x3 neighborhood) to reduce noise while preserving edge features [1].

Data Analysis: Determining FLoL

- The processed image will show a region of intense OH* chemiluminescence marking the high-heat-release reaction zone.

- FLoL is determined by finding the axial distance from the injector to the point where the OH* intensity rises sharply. The standard method is:
 - Identify the first axial locations **above and below** the spray centerline where the OH* intensity exceeds **50% of the maximum "leveling-off" value** [2].
 - Calculate the **average** of these two distances. This average is defined as the Flame Lift-Off Length (H) [2].

The figure below illustrates the experimental workflow for FLoL measurement.



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Experimental Workflow for Measuring Flame Lift-Off Length.

Experimental Data and Findings

The table below summarizes key findings from a relevant study conducted in an optically accessible heavy-duty DI diesel engine, which provides a comparative baseline for understanding TPGME-like fuel behavior [1].

Table 1: Fuel Properties and Measured Combustion Parameters [1]

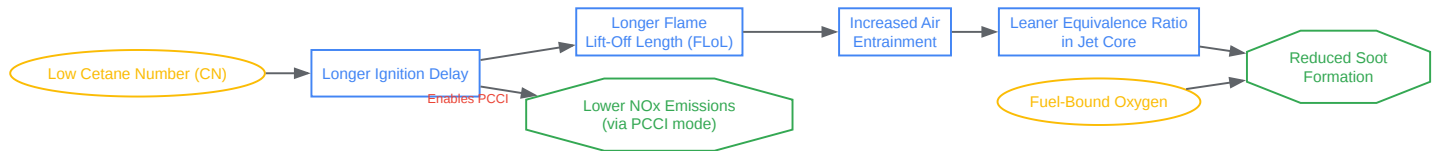
Fuel Blend	Cetane Number (CN)	Oxygen Content (% wt.)	Ignition Delay (°CA)	Relative Soot Luminosity (a.u.)	FLoL under 15% O ₂ (mm)
Reference Diesel	~53	~0	Shorter	High	Shorter
DBM Blend	~33	~7	Medium	Medium	Medium
CH _x nO Blend	~13	~7	Longer	Low	Longer
Anisole Blend	~21	~7	Long	Low	Long

Key Observations:

- **Cetane Number Correlation:** A lower CN consistently results in a longer ignition delay and a longer FLoL [1].
- **Soot Reduction:** The longer FLoL and ignition delay associated with low-CN oxygenated fuels promote greater air entrainment and premixing, leading to a significant reduction in soot, as confirmed by both natural luminosity and exhaust smoke measurements [1].
- **Mechanism:** The data supports the hypothesis that at elevated temperatures found in engines, FLoL is governed by auto-ignition chemistry upstream of the flame, not just by flame propagation speed [1].

Conceptual Diagram: Fuel Properties and Combustion

The following diagram illustrates the logical relationship between fuel properties, combustion processes, and emissions outcomes, as established by research.



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Relationship Between Fuel Properties and Combustion Outcomes.

Critical Technical Notes

- **OH* vs. Soot Luminosity:** The OH* chemiluminescence signal at 310 nm dominates in the FLoL region where soot has not yet formed. This makes it a reliable marker for the start of the high-temperature reaction zone, distinct from broadband soot radiation [2].
- **Effect of Compression Heating:** In engine experiments, the ambient gas temperature and density can increase during injection due to compression from burning fuel. This can cause the FLoL to decrease over time and should be accounted for in data processing [2].
- **Fuel Molecular Structure:** The efficiency of soot reduction depends not just on the total oxygen content, but also on the molecular structure of the oxygenated fuel and how easily its oxygen is released in the flame zone to suppress soot precursor formation [1].

Conclusion

The measurement of Flame Lift-Off Length via OH chemiluminescence is a robust and essential technique for evaluating the combustion behavior of conventional and oxygenated fuels like TPGME. The established protocol and data confirm that tailoring fuel properties, particularly cetane number, is a powerful synergistic approach for achieving lower soot and NOx emissions in advanced combustion modes like PCCI.

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References

1. Flame lift-off length and soot production of oxygenated ... [sciencedirect.com]
2. Lift-Off Length - Engine Combustion Network [ecn.sandia.gov]

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